

# Application Notes and Protocols for Direct Red in Fluorescence Microscopy

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## Compound of Interest

Compound Name: Direct Red 26

Cat. No.: B14148512

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Note on Dye Nomenclature: The term "**Direct Red 26**" is not commonly associated with established protocols in fluorescence microscopy. It is highly probable that this is a reference to the histologically significant and closely related dye, Direct Red 80, also widely known as Sirius Red. The following application notes and protocols are based on the properties and applications of Direct Red 80 (Sirius Red) for fluorescence microscopy, a well-documented method for the visualization of collagen in biological specimens.

## Introduction

Direct Red 80 (Sirius Red) is a polyazo dye extensively used for the specific staining of collagen fibers in tissue sections. While traditionally visualized using bright-field and polarized light microscopy, the inherent fluorescence of Sirius Red allows for its application in fluorescence microscopy, offering enhanced sensitivity and the potential for multiplexing with other fluorescent probes. When bound to collagen, Sirius Red exhibits a significant increase in fluorescence emission, making it a valuable tool for the qualitative and quantitative assessment of collagen deposition in various physiological and pathological contexts, including fibrosis, tissue remodeling, and cancer biology.

## Physicochemical and Spectral Properties

A summary of the key properties of Direct Red 80 (Sirius Red) is provided in the table below. It is important to note that the fluorescence characteristics can be influenced by the local microenvironment, including pH and the type of collagen to which it is bound.

Property	Value	Reference
Synonyms	Sirius Red, C.I. 35780	<a href="#">[1]</a>
Molecular Formula	$C_{45}H_{26}N_{10}Na_6O_{21}S_6$	<a href="#">[1]</a>
Molecular Weight	1373.07 g/mol	<a href="#">[1]</a>
Excitation Maximum ( $\lambda_{ex}$ )	~540 nm (Broad)	<a href="#">[2]</a>
Emission Maximum ( $\lambda_{em}$ )	~605 nm (Red)	<a href="#">[2]</a>
Recommended Filter Set	TRITC/DsRed	

## Experimental Protocols

### Protocol 1: Picro-Sirius Red Staining for Collagen in Paraffin-Embedded Tissue Sections

This protocol details the standard procedure for staining collagen in formalin-fixed, paraffin-embedded (FFPE) tissue sections using a Picro-Sirius Red solution.

#### Materials:

- Picro-Sirius Red Staining Solution (0.1% w/v Direct Red 80 in saturated aqueous picric acid)
- Deparaffinization and rehydration reagents (Xylene, graded ethanol series)
- Distilled water
- Acidified water (0.5% acetic acid in distilled water) for differentiation
- Mounting medium (low fluorescence)
- Coplin jars or staining dishes
- Microscope slides with FFPE tissue sections

#### Procedure:

- Deparaffinization and Rehydration:
  - Immerse slides in Xylene: 2 changes, 5 minutes each.
  - Immerse in 100% Ethanol: 2 changes, 3 minutes each.
  - Immerse in 95% Ethanol: 2 changes, 3 minutes each.
  - Immerse in 70% Ethanol: 1 change, 3 minutes.
  - Rinse thoroughly in running tap water, followed by a final rinse in distilled water.
- Staining:
  - Incubate the rehydrated sections in the Picro-Sirius Red staining solution for 60 minutes at room temperature. This allows for the specific binding of the dye to collagen fibers.
- Differentiation and Washing:
  - Briefly wash the slides in two changes of acidified water (0.5% acetic acid) to remove non-specifically bound dye.
  - Rinse thoroughly with distilled water.
- Dehydration and Mounting:
  - Dehydrate the sections through a graded series of ethanol (70%, 95%, 100%).
  - Clear in Xylene.
  - Mount the coverslip using a low-fluorescence mounting medium.

#### Expected Results:

Under fluorescence microscopy, collagen fibers will appear bright red against a dark background. Thicker, more organized collagen fibers (Type I) will exhibit more intense fluorescence compared to thinner, less organized fibers (Type III).

## Visualization Workflow for Picro-Sirius Red Staining



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## References

- 1. ダイレクトレッド80 Dye content 25 % | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]

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